

Validation of Pigment Red 31 as a Reference Material: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Pigment Red 31

CAS No.: 6448-96-0

Cat. No.: B1584407

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a framework for the validation of **Pigment Red 31** as a reference material. It outlines key analytical methods, compares its performance characteristics against established high-performance pigments, and offers detailed experimental protocols. The validation process is essential for ensuring the consistency, reliability, and accuracy of this pigment in research and development applications, particularly within the pharmaceutical and scientific fields where precise colorimetric standards are crucial.

Introduction to Pigment Red 31

Pigment Red 31, identified by the Colour Index number C.I. 12360 and CAS number 6448-96-0, is a monoazo pigment.^{[1][2]} It is characterized by its bluish-red hue and is utilized in a variety of applications, including plastics, printing inks, textiles, and coatings.^{[3][4]} Its chemical formula is C₃₁H₂₃N₅O₆ and it has a molecular weight of 561.54 g/mol.^{[1][5]} The validation of **Pigment Red 31** as a reference material necessitates a thorough evaluation of its physicochemical properties to establish its identity, purity, and performance consistency.

Comparative Analysis

The validation of a candidate reference material is best achieved through direct comparison with established standards. Due to the absence of a certified reference material (CRM) for **Pigment Red 31**, this guide proposes a comparative analysis against well-characterized, high-performance pigments with a history of reliable performance in similar applications: Pigment Red 170 and Pigment Red 254.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Table 1: Comparative Physicochemical Properties of Red Pigments

Property	Pigment Red 31	Pigment Red 170 (Comparative)	Pigment Red 254 (Comparative)
Colour Index Name	Pigment Red 31	Pigment Red 170	Pigment Red 254
C.I. Number	12360	12475	56110
CAS Number	6448-96-0	2786-76-7	84632-65-5
Chemical Class	Monoazo	Naphthol AS	Diketopyrrolo-pyrrole (DPP)
Molecular Formula	C ₃₁ H ₂₃ N ₅ O ₆	C ₂₆ H ₂₂ N ₄ O ₄	C ₁₈ H ₁₀ Cl ₂ N ₂ O ₂
Heat Stability	~180-280°C [3] [5]	~220°C [9]	~300°C [10]
Lightfastness (1-8 scale)	6-7 [2] [5]	8 [9]	8 [11]
Oil Absorption (g/100g)	~45 [12] [13]	~35-45 [9]	~35-45 [10]

Experimental Protocols for Validation

To validate **Pigment Red 31** as a reference material, a series of standardized tests should be performed. The following protocols are based on internationally recognized standards and common analytical practices for pigments.

Colorimetric Analysis

Objective: To quantitatively define the color characteristics of **Pigment Red 31** using the CIELAB color space (L, a, b*).

Methodology (based on ISO 787-1):[\[3\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

- **Sample Preparation:** A dispersion of **Pigment Red 31** is prepared in a standardized binder, such as linseed oil, at a specified pigment-to-binder ratio.[\[15\]](#)
- **Instrumentation:** A calibrated spectrophotometer or colorimeter is used to measure the spectral reflectance of the prepared sample.
- **Data Acquisition:** The instrument software calculates the L, a, and b* values under a standard illuminant (e.g., D65) and observer angle (e.g., 10°).
- **Acceptance Criteria:** The measured L, a, and b* values should fall within a pre-defined tolerance range, established through the analysis of multiple batches of high-purity **Pigment Red 31**.

Table 2: Illustrative Colorimetric Data

Parameter	Specification (Example)
L	45.0 ± 2.0
a	55.0 ± 2.5
b*	20.0 ± 2.0

Purity Assessment by High-Performance Liquid Chromatography (HPLC)

Objective: To determine the purity of **Pigment Red 31** and identify any organic impurities.

Methodology:

- **Sample Preparation:** A solution of **Pigment Red 31** is prepared in a suitable solvent (e.g., a mixture of methanol and water) and filtered.

- Instrumentation: A high-performance liquid chromatograph equipped with a diode-array detector (DAD) is used.
- Chromatographic Conditions:
 - Column: C18 reverse-phase column.
 - Mobile Phase: A gradient of acetonitrile and water.
 - Flow Rate: 1.0 mL/min.
 - Detection: UV-Vis detection at the wavelength of maximum absorbance for **Pigment Red 31**.
- Data Analysis: The chromatogram is analyzed to determine the area percentage of the main peak corresponding to **Pigment Red 31**. Any additional peaks are identified as impurities and their relative area percentages are calculated.

Thermal Stability Analysis

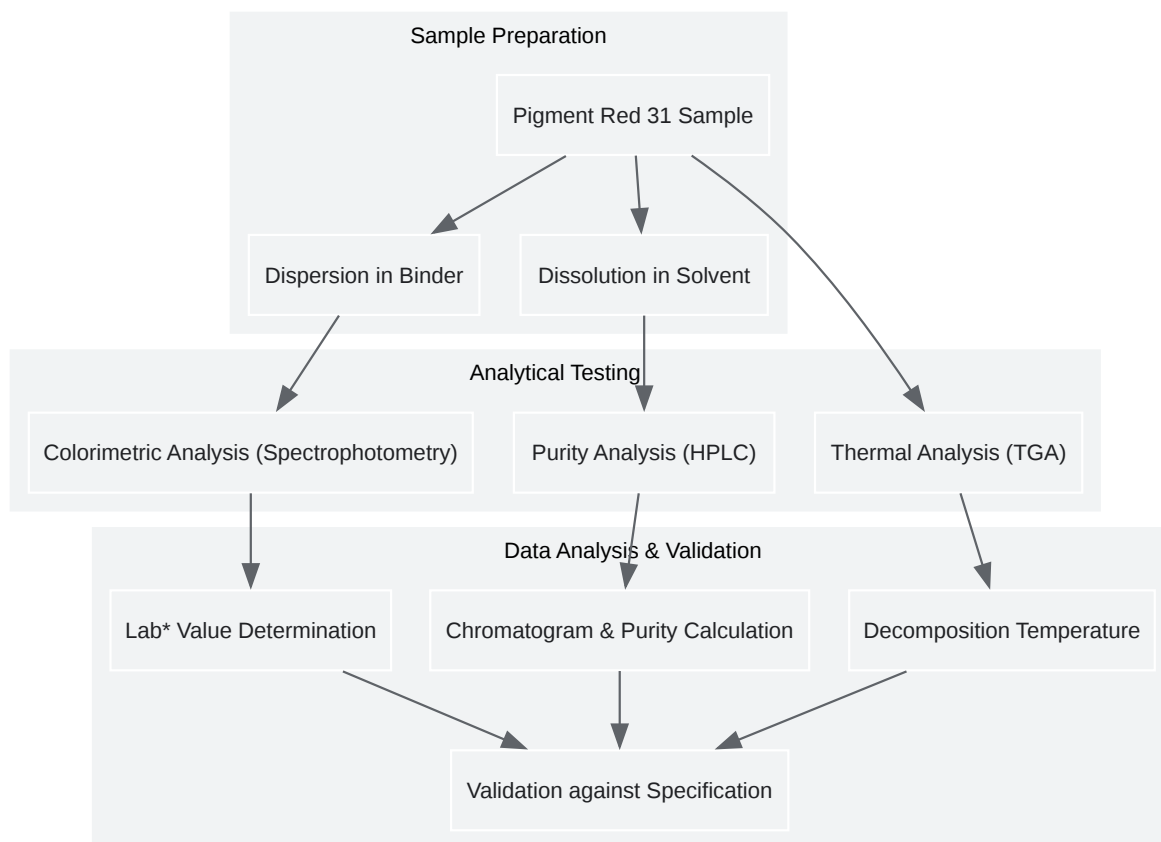
Objective: To assess the thermal stability of **Pigment Red 31**.

Methodology (Thermogravimetric Analysis - TGA):[\[17\]](#)[\[18\]](#)[\[19\]](#)

- Instrumentation: A thermogravimetric analyzer.
- Procedure: A small, accurately weighed sample of the pigment is heated in a controlled atmosphere (e.g., nitrogen) at a constant rate (e.g., 10°C/min).
- Data Analysis: The TGA curve, which plots weight loss against temperature, is analyzed to determine the onset temperature of decomposition.

Visualizations

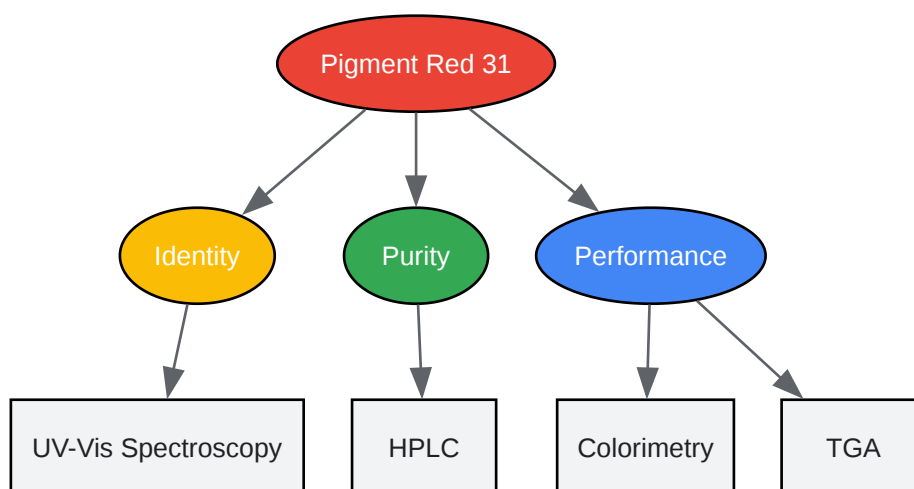
Experimental Workflow for Pigment Validation



[Click to download full resolution via product page](#)

Caption: Workflow for the validation of **Pigment Red 31**.

Logical Relationship of Validation Parameters



[Click to download full resolution via product page](#)

Caption: Key parameters for **Pigment Red 31** validation.

Potential Impurities

As a monoazo pigment, potential impurities in **Pigment Red 31** can arise from the synthesis process. These may include unreacted starting materials, by-products from side reactions, or isomers. The manufacturing process involves the diazotization of an aromatic amine and its subsequent coupling with a coupling component.[1] Incomplete reactions or impurities in the starting materials can lead to the presence of related azo compounds or other organic contaminants. HPLC analysis is a critical tool for the detection and quantification of such impurities.

Conclusion

The validation of **Pigment Red 31** as a reference material is a critical step in ensuring its suitability for scientific and pharmaceutical applications. By following a structured approach that includes comparative analysis against high-performance pigments and the application of standardized experimental protocols, researchers can establish a comprehensive profile of its identity, purity, and performance characteristics. This guide provides a foundational framework for this validation process, emphasizing the importance of robust analytical data and clear, reproducible methodologies.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. standards.iteh.ai](https://standards.iteh.ai) [standards.iteh.ai]
- [2. Pigment Red 31 - SY Chemical Co., Ltd.](https://sypigment.com) [sypigment.com]
- [3. webstore.ansi.org](https://webstore.ansi.org) [webstore.ansi.org]
- [4. epsilonpigments.com](https://epsilonpigments.com) [epsilonpigments.com]
- [5. GSO ISO 787-9:2015 - Standards Store - GCC Standardization Organization](https://gso.org.sa) [gso.org.sa]
- [6. inkworldmagazine.com](https://inkworldmagazine.com) [inkworldmagazine.com]
- [7. What are high performance pigments?](https://centrecolours.co.uk) [centrecolours.co.uk]
- [8. grandviewresearch.com](https://grandviewresearch.com) [grandviewresearch.com]
- [9. China Pigment Red 170 F5RK / CAS 2786-76-7 factory and manufacturers | Precise Color](https://precisechem.com) [precisechem.com]
- [10. ispigment.com](https://ispigment.com) [ispigment.com]
- [11. kremer-pigmente.com](https://kremer-pigmente.com) [kremer-pigmente.com]
- [12. Pigment Red 31_Organic pigment red_HANGZHOU EMPEROR PIGMENT CO., LTD](https://pigmentpigment.com) [pigmentpigment.com]
- [13. advaityadyechem.co.in](https://advaityadyechem.co.in) [advaityadyechem.co.in]
- [14. CSN EN ISO 787-1 - General methods of test for pigments and extenders - Part 1: Comparison of colour of pigments](https://en-standard.eu) [en-standard.eu]
- [15. MEST EN ISO 787-1:2019](https://isme.me) [isme.me]
- [16. laboratuar.com](https://laboratuar.com) [laboratuar.com]
- [17. benchchem.com](https://benchchem.com) [benchchem.com]
- [18. benchchem.com](https://benchchem.com) [benchchem.com]
- [19. benchchem.com](https://benchchem.com) [benchchem.com]

- To cite this document: BenchChem. [Validation of Pigment Red 31 as a Reference Material: A Comparative Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1584407/docs#validation-of-pigment-red-31-as-a-reference-material-a-comparative-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)